

Application Notes and Protocols for Improving Emulsion Sensory Feel with Amilon

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Compound of Interest

Compound Name: *Amilon*

Cat. No.: *B12751582*

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Introduction

The sensory perception of a topical formulation is a critical factor influencing user compliance and overall product success. A product's texture, spreadability, and after-feel are key drivers of consumer preference. **Amilon**, a functional powder composed of Lauroyl Lysine-coated Silica, is an advanced cosmetic ingredient designed to significantly enhance the sensory characteristics of emulsions.[1][2] Supplied by IKEDA, **Amilon** offers a distinctively smooth and silky feel, positioning it as a superior alternative to traditional texturizing agents like nylon powder.[1][2]

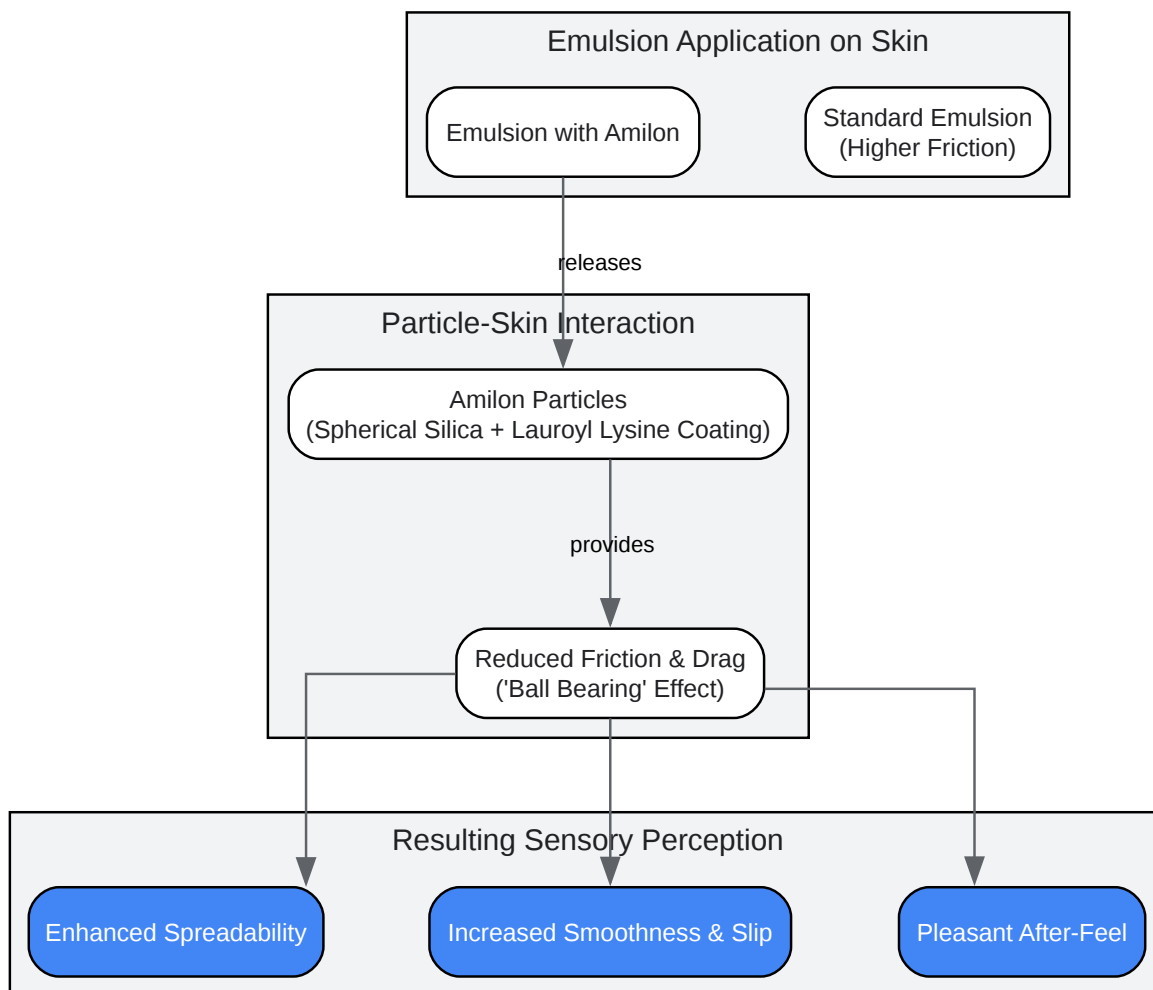
Key properties of **Amilon** include its white, powdery appearance with an average particle size of 2-15 μm . [2] A notable advantage of **Amilon** is its non-interference with common preservatives; it does not adsorb parabens, thereby improving the stability and preservation of the final formulation.[1][2] These application notes provide a comprehensive guide for incorporating **Amilon** into emulsion formulations to optimize their sensory profile.

Proposed Mechanism of Sensory Improvement

Amilon's unique composition of a spherical silica core coated with lauroyl lysine, an amino acid derivative, is central to its function. The spherical shape of the particles acts like microscopic ball bearings at the interface between the emulsion and the skin. This structure is believed to reduce drag and friction during application, leading to enhanced slip and a smoother feel. The

lauroyl lysine coating provides a creamy, soft sensation and improves the powder's affinity for the skin, contributing to a pleasant, non-greasy after-feel.

Proposed Mechanism of Amilon for Sensory Enhancement



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Caption: Logical flow of **Amilon's** proposed sensory enhancement mechanism.

Quantitative Data Summary

While specific performance data depends on the formulation base, the following table presents representative data from a descriptive sensory analysis of a base oil-in-water (O/W) emulsion

versus the same emulsion with **Amilon**. The data illustrates the expected improvements in key sensory attributes.

Sensory Attribute (Scale 1-10)	Base O/W Emulsion (Control)	O/W Emulsion + 2% Amilon
Initial Feel		
Stickiness	4.5	2.0
Greasiness	5.0	2.5
Rub-Out		
Spreadability	6.0	9.0
Slip/Glide	5.5	8.5
After-Feel (1 min)		
Tackiness	4.0	1.5
Smoothness/Softness	6.5	9.5
Shine/Gloss	5.0	3.0

This table contains illustrative data to demonstrate the potential sensory benefits of **Amilon**. Actual results will vary based on the specific formulation.

Experimental Protocols

Protocol 1: Incorporation of **Amilon** into an Oil-in-Water (O/W) Emulsion

Objective: To provide a standardized method for incorporating **Amilon** into a basic O/W emulsion for sensory evaluation.

Materials:

- Deionized Water
- Glycerin (Humectant)

- Xanthan Gum (Thickener)
- Cetearyl Alcohol (and) Ceteareth-20 (Emulsifier)
- Caprylic/Capric Triglyceride (Emollient)
- Phenoxyethanol (Preservative)
- **Amilon** Powder

Procedure:

- Water Phase Preparation:
 - In a primary beaker, combine Deionized Water and Glycerin.
 - Begin propeller mixing and slowly disperse Xanthan Gum into the vortex. Mix until fully hydrated and uniform.
 - Heat the water phase to 75°C.
- Oil Phase Preparation:
 - In a separate beaker, combine Caprylic/Capric Triglyceride, Cetearyl Alcohol, and Ceteareth-20.
 - Heat the oil phase to 75°C while mixing gently until all components are melted and uniform.
- Emulsification:
 - Slowly add the oil phase to the water phase while homogenizing at a moderate speed (e.g., 5000 RPM).
 - Continue homogenization for 5-10 minutes until a uniform, white emulsion is formed.
 - Switch to gentle propeller mixing and begin cooling the emulsion.
- **Amilon** Incorporation:

- Once the emulsion has cooled to below 40°C, add the Phenoxyethanol preservative and mix until uniform.
- Slowly sprinkle the **Amilon** powder into the emulsion under constant, gentle mixing.
- Continue mixing for 10-15 minutes to ensure **Amilon** is fully dispersed without introducing excessive air.
- Finalization:
 - Check the pH of the final emulsion and adjust if necessary.
 - Pour the finished product into appropriate storage containers.

Protocol 2: Sensory Panel Evaluation of Emulsions

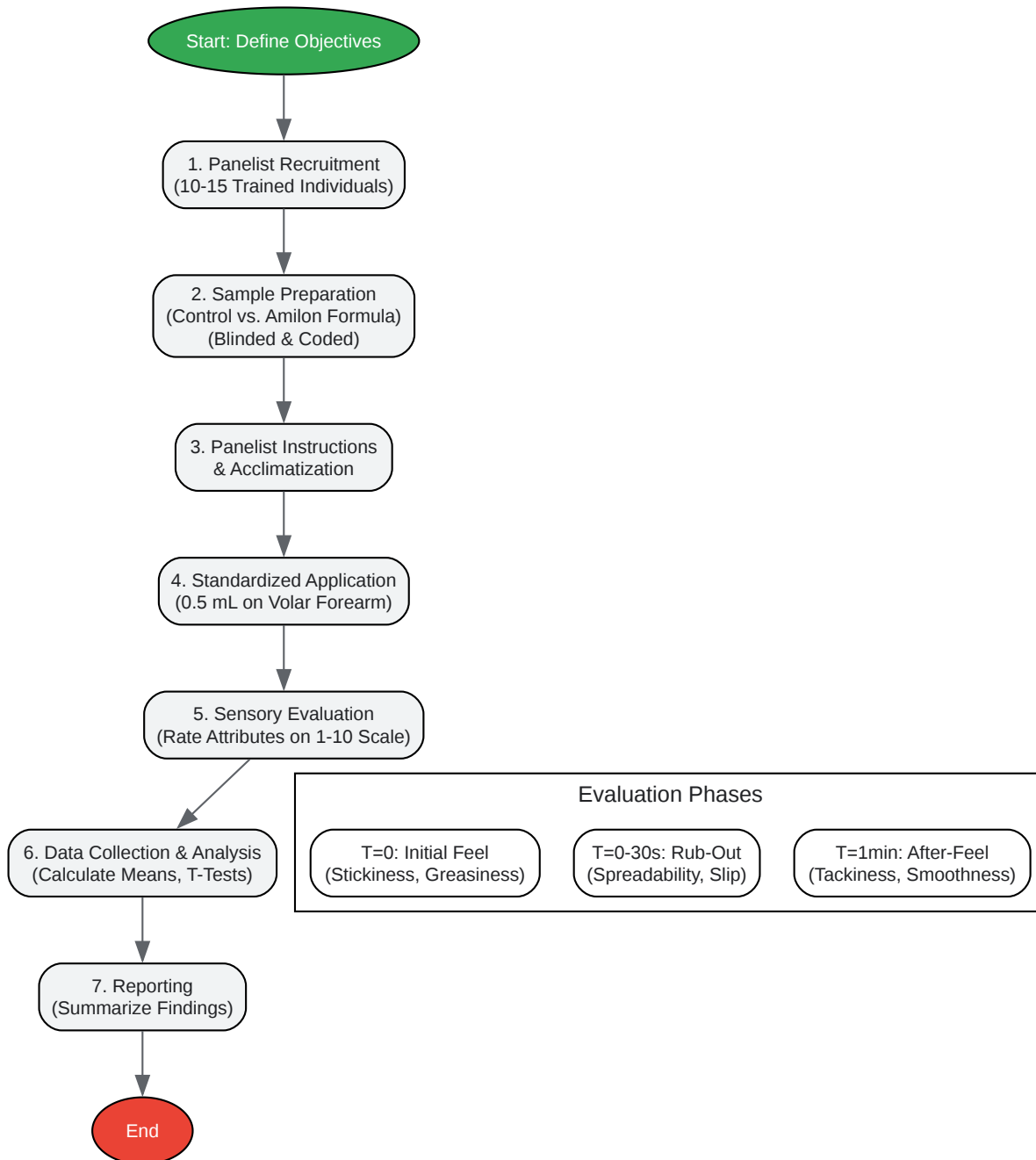
Objective: To conduct a descriptive sensory analysis to quantify the textural and feel properties of emulsions with and without **Amilon**.

Methodology:

- Panelist Selection:
 - Recruit 10-15 trained panelists who have experience in evaluating the sensory properties of topical products.
 - Ensure panelists have no known skin sensitivities to cosmetic ingredients.
- Test Area and Sample Preparation:
 - The evaluation should be conducted in a controlled environment with consistent temperature and humidity.
 - Label the control and test (with **Amilon**) formulations with randomized, three-digit codes to blind the panelists.
 - Prepare standardized doses of each sample (e.g., 0.5 mL) for application.
- Evaluation Procedure:

- Panelists should wash their hands and forearms with a mild, unscented soap and wait 15 minutes before the evaluation begins.
- A standardized amount of the first sample is applied to a designated area on the volar forearm.
- Panelists will evaluate the product based on a defined set of sensory attributes (see table above) at specific time points:
 - T=0 (Initial Application): Evaluate pick-up, initial stickiness, and greasiness.
 - T=0-30 seconds (Rub-Out): Evaluate spreadability, slip, and absorption speed.
 - T=1 minute (After-Feel): Evaluate tackiness, smoothness, and any residual feeling.
- Panelists will rate the intensity of each attribute on a 1-10 scale.
- A washout period of at least 15 minutes, including cleansing the application area, is required between evaluating different samples.
- Data Analysis:
 - Collect the rating sheets from all panelists.
 - Calculate the mean score for each attribute for both the control and test formulations.
 - Perform statistical analysis (e.g., t-test or ANOVA) to determine if there are significant differences between the samples for each attribute.

Workflow for Sensory Panel Evaluation

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